

In Vitro Dissolution of Calcium Citrate Malate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

Cat. No.: *B15723049*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro dissolution characteristics of **Calcium Citrate Malate** (CCM), a water-soluble calcium supplement. This document summarizes key quantitative data, details experimental protocols for dissolution testing, and presents visual workflows to aid in the understanding of the dissolution process. The information is curated for researchers, scientists, and professionals involved in drug development and formulation.

Quantitative Dissolution Data

The dissolution of **Calcium Citrate Malate** (CCM) is influenced by its manufacturing process and the surrounding pH. The following tables summarize quantitative data from various in vitro studies.

Table 1: Dissolution Rate of Different **Calcium Citrate Malate** Compositions

CCM Composition Characteristics	Dissolution Rate	Time to Dissolution
Pore Area: 73.5 m ² /g, pH: 6.8	~98%	60 seconds
Pore Area: 67.7 m ² /g, pH: 6.5	~97%	90 seconds
Pore Area: 58 m ² /g, pH: 6.5	~98.6%	90 seconds
General Specification	>95%	< 120 seconds

Source: Data compiled from a study on CCM compositions.[1]

Table 2: Dissolution of a Commercial **Calcium Citrate Malate** Product in Simulated Gastric Fluid (0.01 N HCl)

Time Point	% Calcium Dissolved
60 minutes	105.04 ± 10.77%*

Dissolution Efficiency: 70.44% *Values exceeding 100% may be attributed to assay variability or interactions with excipients.

Source: Adapted from a study on commercial calcium supplements.[2]

Table 3: Comparative Solubility of Various Calcium Salts in Simulated Gastrointestinal Conditions

Calcium Salt	Total Soluble Calcium at pH 2.0 (Gastric)	Total Soluble Calcium at pH 7.0 (Intestinal)
Calcium Citrate Malate	High	Significantly high soluble complex
Calcium Citrate	High	Significantly high soluble complex
Calcium Lactate	High	Moderate
Calcium Gluconate	High	Moderate
Calcium Carbonate	High	Low
Calcium Phosphate	High	Extensive Precipitation

Source: Adapted from a study evaluating the in vitro solubility of six calcium salts.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Detailed methodologies are crucial for reproducible in vitro dissolution studies. The following protocols are based on established pharmacopeial methods and published research.

Dissolution Testing of Calcium Citrate Malate Tablets

This protocol is adapted from a study on the dissolution of commercial calcium supplements and aligns with USP guidelines.[\[2\]](#)

Objective: To determine the in vitro dissolution rate of calcium from **Calcium Citrate Malate** tablets in a simulated gastric environment.

Apparatus:

- USP Apparatus 2 (Paddle Method)
- Dissolution Test Assembly (e.g., Agilent 708-DS)
- Water bath with heater and circulator

- Cannula filters (45 µm)
- Syringes
- Volumetric flasks and pipettes

Reagents:

- Dissolution Medium: 0.01 N Hydrochloric Acid (HCl). To prepare, dilute 8.3 mL of concentrated HCl to 10 L with deionized water.
- Calcium standard for analytical calibration.

Procedure:

- Preparation of Dissolution Medium: Prepare a sufficient volume of 0.01 N HCl. De-aerate the medium prior to use.
- Apparatus Setup:
 - Set the water bath to maintain a temperature of 37 ± 0.5 °C within the dissolution vessels.
 - Place 750 mL of the dissolution medium into each vessel.
 - Set the paddle speed to 75 rpm.
- Sample Introduction: Place one **Calcium Citrate Malate** tablet into each dissolution vessel. Start the apparatus immediately.
- Sampling:
 - Withdraw 5 mL aliquots at 5, 10, 15, 20, 30, 45, and 60 minutes.
 - Filter each sample immediately through a 45-µm cannula filter.
 - No medium replacement is necessary for this procedure.
- Sample Analysis: Quantify the amount of dissolved calcium in each filtered aliquot using a validated analytical method such as Atomic Absorption Spectrometry or Complexometric

Titration (see section 2.2).

- Calculations: Calculate the percentage of the labeled amount of calcium dissolved at each time point.

Analytical Methods for Calcium Quantification

This method is suitable for the accurate determination of calcium concentration in dissolution samples.^[2]

Instrumentation:

- Atomic Absorption Spectrometer with a calcium hollow-cathode lamp.

Instrumental Parameters:

- Wavelength: 422 nm
- Slit width: 1.0 nm
- Lamp current: 40 mA
- Flame: Acetylene-air
- Acetylene pressure: 1.5 bar
- Compressed air pressure: 3 bar

Procedure:

- Standard Preparation: Prepare a stock solution of 1000 µg/mL of calcium. From this, prepare a series of working standards by diluting with the dissolution medium to concentrations ranging from 25 to 200 µg/mL.
- Sample Preparation: Dilute the filtered dissolution samples with the dissolution medium to fall within the concentration range of the standard curve (dilutions of 4 to 30 times may be necessary).

- Measurement: Aspirate the standards and samples into the AAS and record the absorbance readings.
- Quantification: Construct a calibration curve from the standard solutions and determine the calcium concentration in the samples.

This is a classic and reliable method for calcium quantification based on USP monographs.[6]

Reagents:

- 0.05 M Edetate Disodium (EDTA) VS
- 3 N Hydrochloric Acid
- 1 N Sodium Hydroxide
- Hydroxy naphthol blue indicator

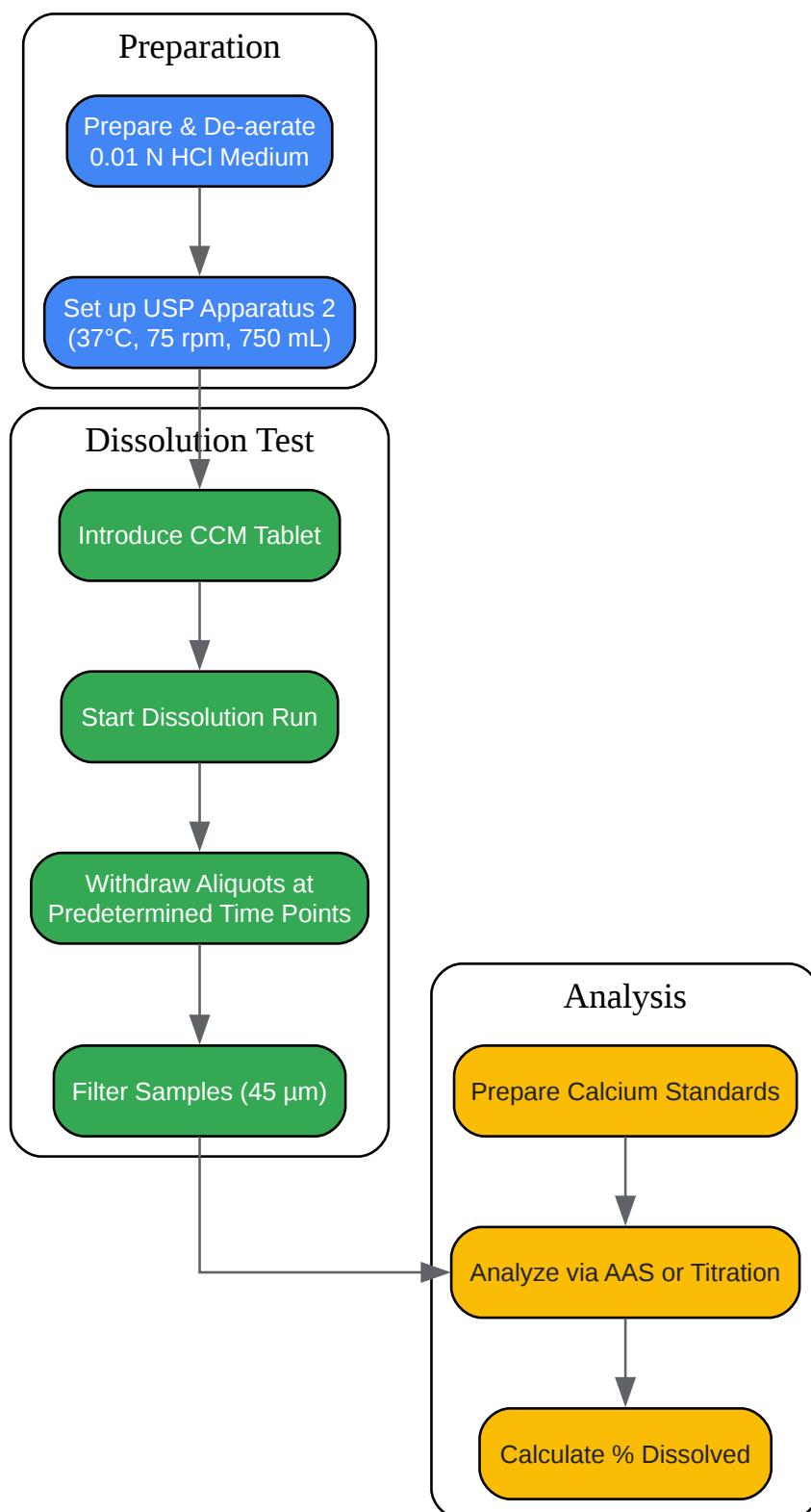
Procedure:

- Sample Preparation: Transfer a precisely weighed amount of the **Calcium Citrate Malate** sample (approximately 350 mg) into a 250-mL beaker.
- Dissolution: Add 10 mL of water and 3 mL of 3 N HCl and swirl to dissolve. Add 90 mL of water and a magnetic stir bar.
- Titration:
 - While stirring, add 30 mL of 0.05 M EDTA from a burette.
 - Add 25 mL of 1 N Sodium Hydroxide.
 - Add approximately 150 mg of hydroxy naphthol blue indicator.
 - Continue the titration with 0.05 M EDTA until a distinct blue endpoint is reached.
- Blank Determination: Perform a blank titration using the same procedure without the sample.

- Calculation: Calculate the percentage of calcium in the sample using the following formula:
$$\% \text{ Calcium} = \{[(V_{\text{sample}} - V_{\text{blank}}) \times M_{\text{EDTA}} \times F] / W_{\text{sample}}\} \times 100$$
 Where:
 - V_{sample} = Volume of EDTA consumed by the sample (mL)
 - V_{blank} = Volume of EDTA consumed by the blank (mL)
 - M_{EDTA} = Molarity of the EDTA solution (mmol/mL)
 - F = Equivalency factor for calcium (40.08 mg/mmol)
 - W_{sample} = Weight of the sample (mg)

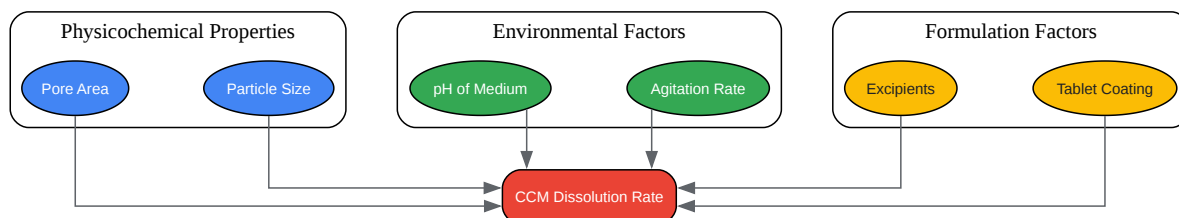
Visualizations of Experimental Workflows and Logical Relationships

The following diagrams, created using Graphviz, illustrate key processes in the in vitro dissolution studies of **Calcium Citrate Malate**.



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Caption: Workflow for In Vitro Dissolution Testing of **Calcium Citrate Malate**.



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Caption: Key Factors Influencing the In Vitro Dissolution of **Calcium Citrate Malate**.

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- To cite this document: BenchChem. [In Vitro Dissolution of Calcium Citrate Malate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15723049/docs#in-vitro-dissolution-of-calcium-citrate-malate-a-technical-guide\]](https://www.benchchem.com/product/b15723049/docs#in-vitro-dissolution-of-calcium-citrate-malate-a-technical-guide)

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